

Toxicological Profile of Benzoximate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Benzoximate*

CAS No.: 29356-13-6

Cat. No.: B1239414

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Disclaimer: **Benzoximate** is an acaricide that is considered obsolete and is not registered for use in many countries, including the European Union.[1][2] As a result, publicly available, in-depth toxicological data is limited. This guide provides a comprehensive overview of the available information and identifies existing data gaps.

Chemical and Physical Properties

Benzoximate, with the IUPAC name benzoic 3-chloro-N-ethoxy-2,6-dimethoxybenzimidic anhydride, is a white crystalline solid.[3] Its primary use was as an acaricide to control spider mites on fruit trees and ornamental plants.[1][4]

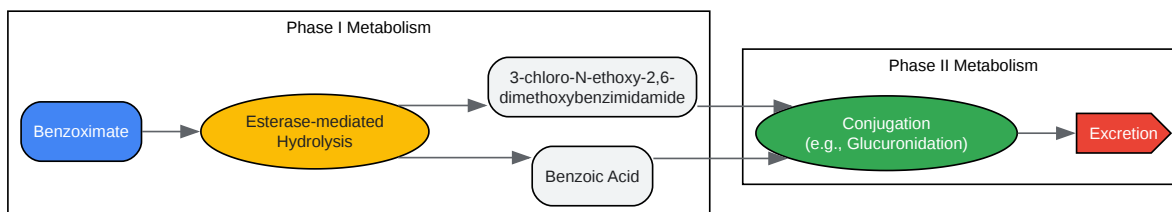
Property	Value
CAS Number	29104-30-1
Molecular Formula	C18H18ClNO5
Molecular Weight	363.79 g/mol
Melting Point	73°C[4]
Vapor Pressure	<1.33 x 10 ⁻² Pa at 25°C[4]
Water Solubility	30.26 mg/L (temperature not specified)[4]
Solubility in Organic Solvents (at 20°C)	- Benzene: 650 g/L- Dimethylformamide: 1460 g/L- Xylene: 710 g/L- Ethanol: 70 g/L- Acetone: 980 g/L- Hexane: 8 g/L[4]
Chemical Stability	Stable under acidic conditions, but susceptible to decomposition in strong alkaline media.[4]

Mechanism of Action

The specific biochemical mechanism of action for **Benzoximate** has not been elucidated and is reported as unknown.[4]

Pharmacokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Detailed pharmacokinetic studies for **Benzoximate** are not available in the public literature. However, based on its chemical structure, which includes an ester linkage and an oxime ether group, a hypothetical metabolic pathway can be proposed. The primary routes of metabolism would likely involve enzymatic hydrolysis of the ester bond, followed by further degradation and Phase II conjugation to facilitate excretion.



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Caption: A potential metabolic pathway for **Benzoximate**.

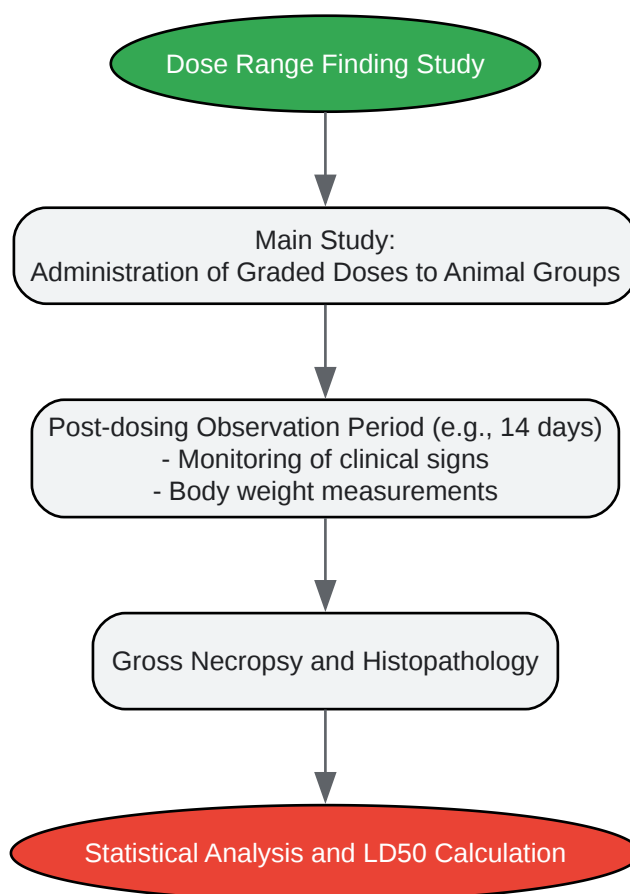
Acute Toxicity

Benzoximate exhibits low acute toxicity to mammals via oral and dermal routes of exposure.[1] It is classified as an eye irritant.[1]

Species	Route of Exposure	Toxicity Endpoint	Value (mg/kg body weight)
Rat	Oral	LD50	> 5,000
Rabbit	Dermal	LD50	> 2,000[5]

Experimental Protocols

Specific protocols for the acute toxicity studies on **Benzoximate** are not publicly available. Such studies typically adhere to international guidelines, such as those established by the OECD. The following diagram illustrates a generalized workflow for an acute toxicity assessment.



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Caption: Generalized workflow for an acute toxicity study.

Subchronic and Chronic Toxicity

Detailed reports on subchronic or chronic toxicity studies are not available in the public domain. One source refers to a 2-year rat study, but the methodology and detailed findings have not been publicly disseminated.

Genotoxicity

The genotoxic potential of **Benzoximate** is not definitively characterized. It has been reported as "Not mutagenic in Ames Test".^[5] However, the same source indicates that "Positive results were obtained in some in vivo tests", though specifics regarding the nature of these tests, the observed effects, and the experimental conditions are not provided.^[5]

Carcinogenicity

There are no publicly available long-term carcinogenicity bioassays for **Benzoximate**.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Reproductive and Developmental Toxicity

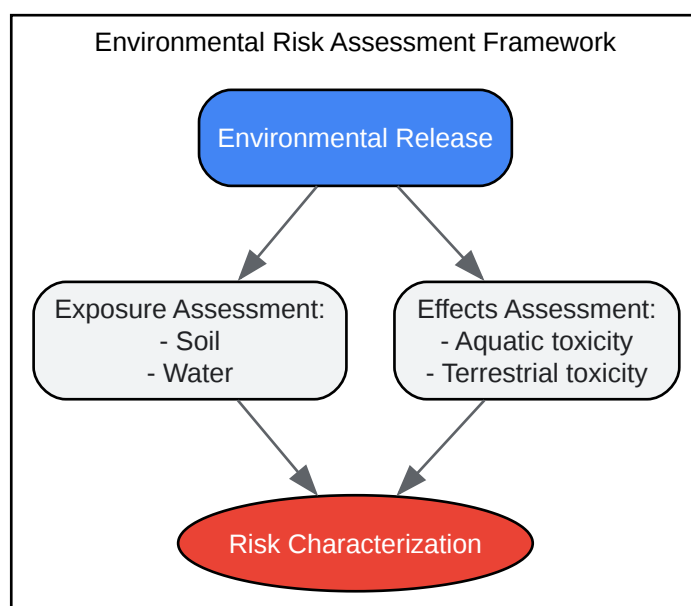
No specific studies on the reproductive or developmental toxicity of **Benzoximate** have been found in the reviewed literature.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Ecotoxicology

Benzoximate is classified as being harmful to aquatic life with long-lasting effects (H412).[\[2\]](#) While it is considered to be relatively non-toxic to fish, it is moderately toxic to predatory mites.[\[4\]](#)

Environmental Fate

Information regarding the environmental fate of **Benzoximate** is limited. It is known to be stable under acidic conditions and decomposes in highly alkaline environments.[\[4\]](#) While specific data on its degradation in soil is scarce, studies on structurally related benzoxazinoids suggest that microbial degradation is a plausible pathway for its dissipation in the environment.[\[18\]](#)[\[19\]](#)[\[20\]](#)



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Caption: Logical flow of an environmental risk assessment.

Summary and Conclusion

The toxicological database for **Benzoximate** is notably incomplete, which is consistent with its status as an obsolete pesticide. The available data indicates low acute mammalian toxicity. However, there are unresolved questions regarding its potential for in vivo genotoxicity. Furthermore, significant data gaps exist for critical endpoints such as chronic toxicity, carcinogenicity, and reproductive and developmental toxicity. The classification of **Benzoximate** as harmful to aquatic life highlights the need for a thorough environmental risk assessment, though the lack of comprehensive fate and toxicity data complicates this evaluation. Due to these significant data gaps, a complete toxicological profile and a comprehensive risk assessment for human health and the environment cannot be fully established from the publicly available information.

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